

Application Notes and Protocols: Hydrothermal/Solvothermal Synthesis of MOFs using Biphenyl Dicarboxylate Linkers

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Compound of Interest

Compound Name:	Dimethyl 4,4'- biphenyldicarboxylate
Cat. No.:	B160955

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This document provides detailed application notes and experimental protocols for the hydrothermal and solvothermal synthesis of Metal-Organic Frameworks (MOFs) utilizing biphenyl dicarboxylate linkers. The focus is on providing reproducible methodologies and comparative data for the synthesis of prominent MOFs such as UiO-67 and DUT-5, which are of significant interest for applications in drug delivery and other biomedical fields.

Introduction to Biphenyl Dicarboxylate MOFs

Metal-Organic Frameworks constructed with biphenyl dicarboxylate linkers are a subclass of MOFs known for their robust structures and tunable porosity. The extended length of the biphenyl spacer, compared to simpler linkers like terephthalic acid, allows for the creation of larger pores within the framework, making them particularly suitable for the encapsulation of large drug molecules. Hydrothermal and solvothermal synthesis are common methods for the crystalline growth of these materials, where temperature, reaction time, solvent system, and modulators play crucial roles in determining the final properties of the MOF.

Synthesis of Biphenyl Dicarboxylate MOFs: Quantitative Data

The following tables summarize the key synthesis parameters and resulting properties for selected MOFs based on biphenyl-4,4'-dicarboxylic acid (BPDC) and its derivatives.

Table 1: Synthesis Parameters for UiO-67

Metal Source	Linker	Solvent	Temperature (°C)	Time (h)	Modulator
Zirconium tetrachloride (ZrCl ₄)	Biphenyl-4,4'-dicarboxylic acid (BPDC)	N,N-Dimethylformamide (DMF)	120	48	Acetic acid, Hydrochloric acid
Zirconium tetrachloride (ZrCl ₄)	Biphenyl-4,4'-dicarboxylic acid (BPDC)	N,N-Dimethylformamide (DMF)	80	Overnight	Hydrochloric acid

Table 2: Properties of Synthesized UiO-67

Synthesis Temperature (°C)	Surface Area (m ² /g)	Pore Size	Reference
120	1415	Microporous	[1]
80	Not specified	Not specified	

Table 3: Synthesis Parameters for DUT-5

Metal Source	Linker	Solvent	Temperature (°C)	Time (h)
Aluminum nitrate nonahydrate (Al(NO ₃) ₃ ·9H ₂ O)	Biphenyl-4,4'-dicarboxylic acid (BPDC) or functionalized BPDC	N,N-Dimethylformamide (DMF)	120	24

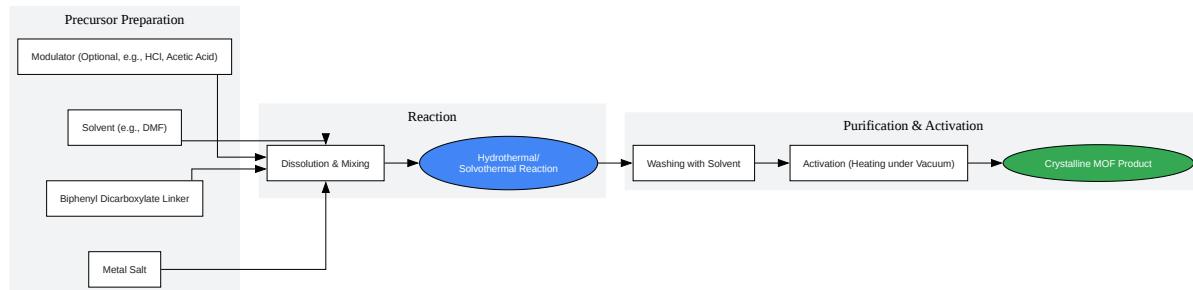
Table 4: Properties of Synthesized DUT-5

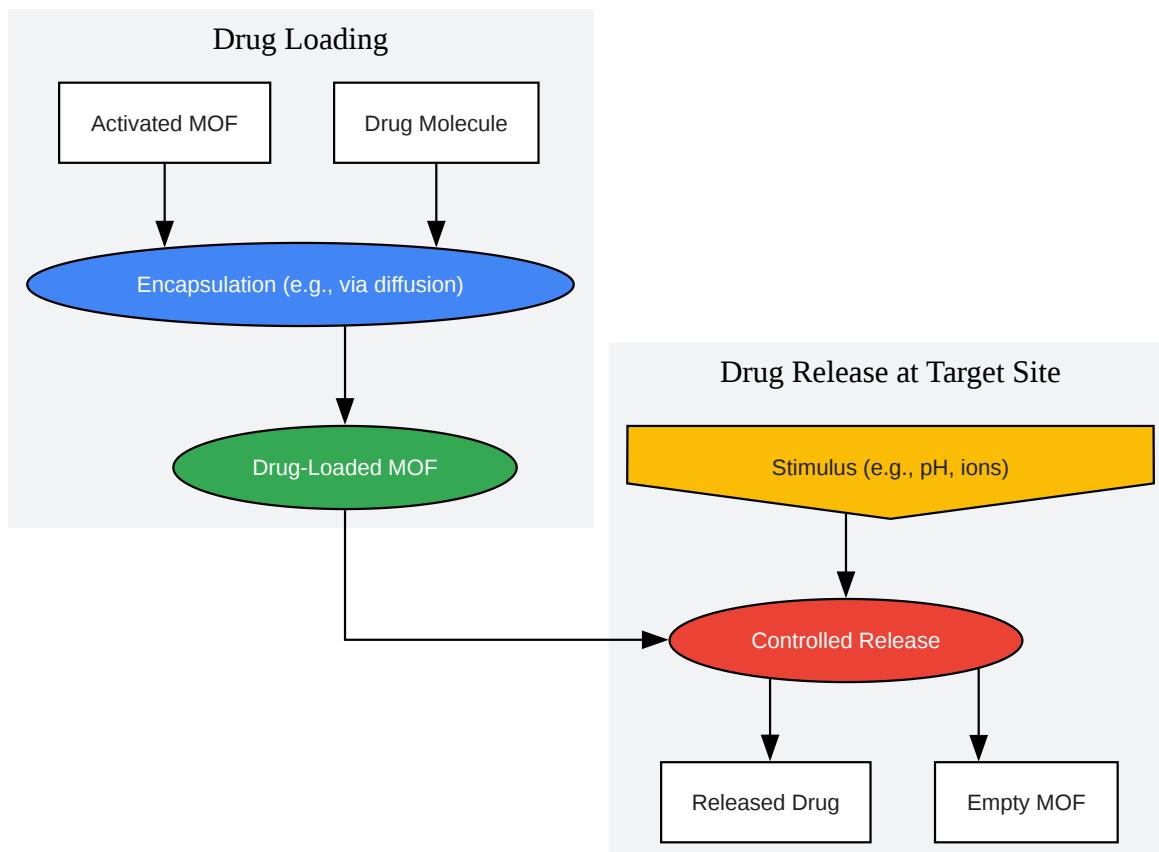
Linker	Surface Area (m ² /g)	Pore Size (Å)	Reference
BPDC	~1610	19.2 x 22.7	

Experimental Protocols

General Workflow for Hydrothermal/Solvothermal MOF Synthesis

The synthesis of MOFs using biphenyl dicarboxylate linkers typically follows the workflow illustrated below. The process involves the dissolution of precursors, solvothermal reaction, and subsequent purification and activation of the resulting MOF.





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References

- 1. microbiologyjournal.org [microbiologyjournal.org]
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